

Spectroscopic Data of 21-Deoxyneridienone B: A Technical Overview

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Compound of Interest

Compound Name: 21-Deoxyneridienone B

Cat. No.: B15593552

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Introduction

21-Deoxyneridienone B is a naturally occurring steroid molecule that has been identified in select studies. This technical guide serves to consolidate the currently available spectroscopic information for this compound. However, a comprehensive search of publicly accessible scientific literature and chemical databases did not yield the original primary research article describing the isolation and detailed spectroscopic characterization of **21-Deoxyneridienone B**. Consequently, experimental protocols and detailed quantitative NMR and MS data are not available at this time. This document presents the fundamental chemical properties that have been reported.

Chemical Properties

A summary of the basic chemical properties of **21-Deoxyneridienone B** is provided in Table 1. This information is compiled from various chemical supplier databases.

Table 1: Chemical Properties of **21-Deoxyneridienone B**

Property	Value
CAS Number	924910-83-8
Molecular Formula	C ₂₁ H ₂₈ O ₃
Molecular Weight	328.45 g/mol

Spectroscopic Data (Currently Unavailable)

Detailed experimental Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **21-Deoxynерidienone B** could not be located in the available scientific literature. Typically, a full characterization would include:

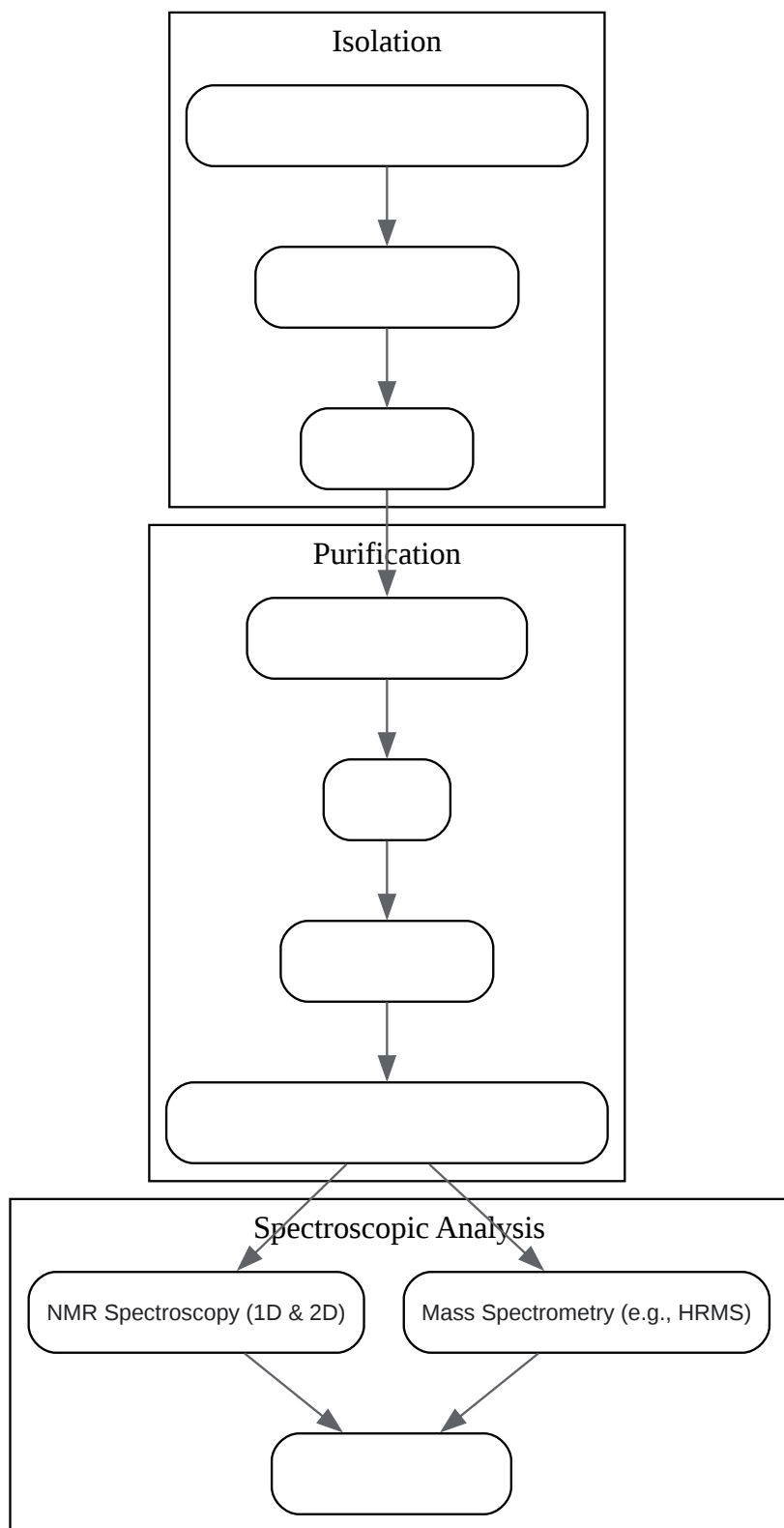
- ¹H NMR: Proton NMR provides information on the chemical environment and connectivity of hydrogen atoms in the molecule.
- ¹³C NMR: Carbon NMR identifies the different carbon environments within the molecular structure.
- 2D NMR (COSY, HSQC, HMBC): These experiments establish correlations between protons, between protons and carbons, and long-range carbon-proton correlations, which are crucial for assigning the complete chemical structure.
- Mass Spectrometry (MS): Provides the accurate molecular weight and fragmentation pattern of the molecule, confirming the elemental composition and aiding in structural elucidation. Techniques such as High-Resolution Mass Spectrometry (HRMS) are essential for determining the precise molecular formula.

Experimental Protocols (Currently Unavailable)

Without the primary publication, the specific experimental protocols used for the isolation and acquisition of spectroscopic data for **21-Deoxynерidienone B** cannot be provided. A general workflow for the spectroscopic analysis of a novel natural product is outlined below.

General Workflow for Spectroscopic Analysis of a Natural Product

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of a natural compound like **21-Deoxyneridienone B**.



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Caption: General workflow for natural product isolation and analysis.

Conclusion

While **21-Deoxyneridienone B** has been identified, the detailed primary spectroscopic data (NMR, MS) and the associated experimental protocols remain elusive in the readily available scientific literature. The information provided in this guide is based on secondary sources and chemical databases. Researchers requiring in-depth spectroscopic data are encouraged to continue searching for the original publication that first reported the isolation and characterization of this compound. Such a publication would be the definitive source for the quantitative data and methodologies required for advanced research and drug development applications.

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